

# Application Notes and Protocols: Preparing TM5275 Sodium Stock Solution with DMSO

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## Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B611400

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## Introduction

TM5275 is a potent and orally bioavailable small-molecule inhibitor of plasminogen activator inhibitor-1 (PAI-1), a key regulator in the fibrinolytic system.<sup>[1][2][3][4]</sup> With an IC<sub>50</sub> value of 6.95 µM, TM5275 has demonstrated significant antithrombotic effects without prolonging bleeding time in preclinical models.<sup>[1][5][6]</sup> Its mechanism of action involves binding to PAI-1 and preventing the inhibition of tissue plasminogen activator (tPA) and urokinase plasminogen activator (uPA), thereby enhancing fibrinolysis.<sup>[5][7][8]</sup> This makes TM5275 a valuable tool for research in thrombosis, cardiovascular diseases, and fibrosis.<sup>[2][6]</sup>

Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible results in both in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **TM5275 sodium** stock solutions using dimethyl sulfoxide (DMSO).

## Data Presentation

### Chemical Properties of TM5275 Sodium

Property	Value
CAS Number	1103926-82-4[3][4][6][9]
Molecular Formula	C <sub>28</sub> H <sub>27</sub> ClN <sub>3</sub> NaO <sub>5</sub> [4][6][9]
Molecular Weight	543.97 g/mol [1][9]
Appearance	Solid powder[4]
Purity	≥98%

## Solubility of TM5275 Sodium

Solvent	Solubility
DMSO	≥100 mg/mL (183.83 mM)[1][9]
Water	Insoluble[1][4][9]
Ethanol	Insoluble[1][9]

## Experimental Protocols

### Materials and Equipment

- **TM5275 sodium** salt powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Protocol 1: Preparation of a 10 mM TM5275 Sodium Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different desired concentrations or volumes.

- **Preparation:** Before starting, allow the **TM5275 sodium** vial to equilibrate to room temperature to prevent condensation. Ensure a clean and dry workspace.
- **Weighing the Compound:** Carefully weigh out 5.44 mg of **TM5275 sodium** powder using an analytical balance and transfer it to a sterile vial.
- **Adding Solvent:** Add 1 mL of anhydrous DMSO to the vial containing the **TM5275 sodium** powder. Using fresh DMSO is recommended as it is hygroscopic and absorbed moisture can affect solubility.[\[1\]](#)[\[10\]](#)
- **Dissolution:** Cap the vial securely and vortex the solution for 1-2 minutes until the compound is completely dissolved. A clear solution should be obtained. If dissolution is slow, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be applied.[\[5\]](#)[\[11\]](#)
- **Storage:**
  - **Short-term (days to weeks):** The stock solution can be stored at 4°C.[\[4\]](#)
  - **Long-term (months to years):** For long-term storage, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[4\]](#)[\[5\]](#)[\[11\]](#)  
[\[12\]](#) When stored at -20°C, the solution is stable for at least one month, and for up to six months at -80°C.[\[5\]](#)

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

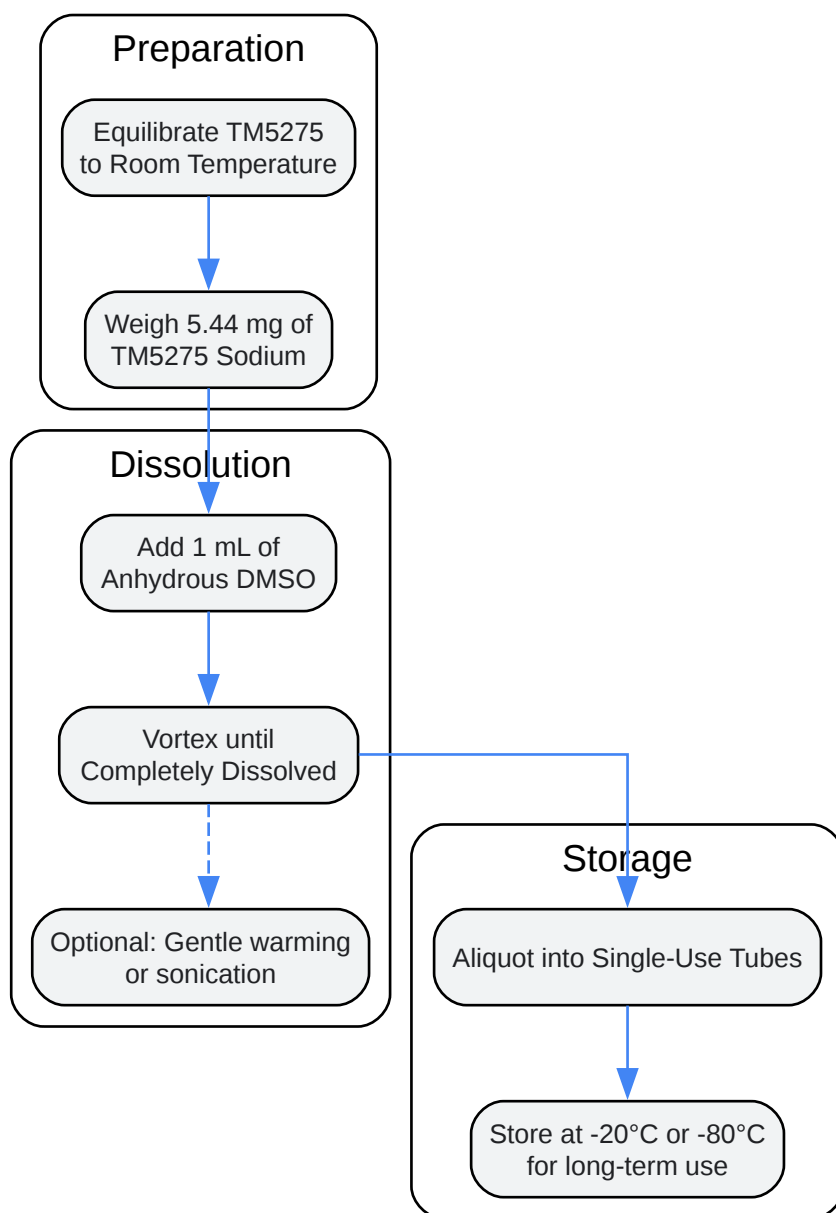
- **Determine Final Concentration:** Decide on the final concentration of TM5275 required for your experiment.
- **Serial Dilution (if necessary):** It is best to perform initial serial dilutions of the concentrated DMSO stock solution in DMSO before diluting in an aqueous medium to prevent

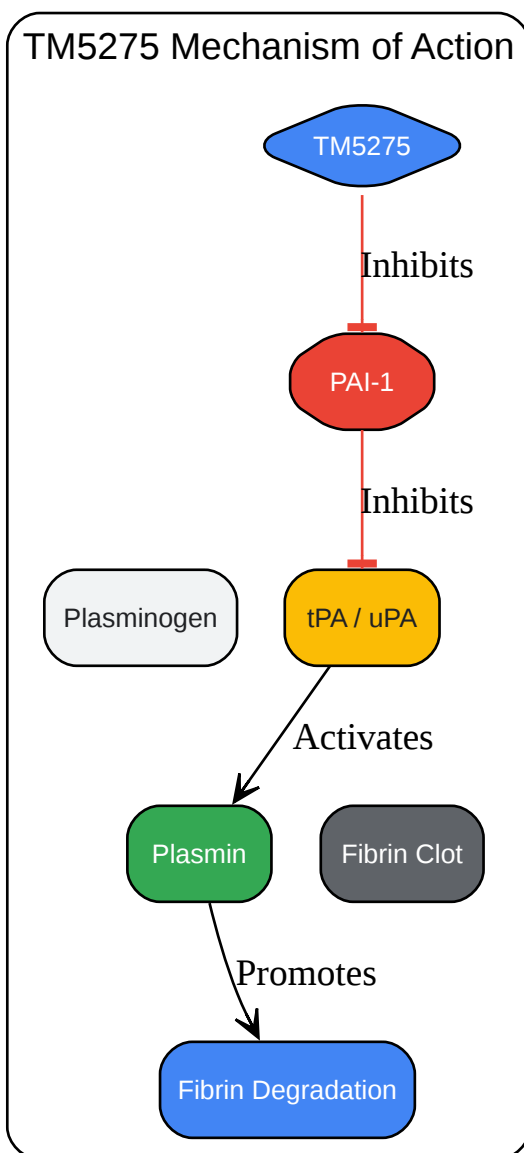
precipitation.[10]

- Final Dilution: Thaw a single-use aliquot of the TM5275 stock solution. Dilute the stock solution directly into the cell culture medium to the final desired concentration. Ensure that the final concentration of DMSO in the culture medium is low (typically  $\leq 0.5\%$ ) to avoid cytotoxicity.[11][12] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

## Mandatory Visualization

### Experimental Workflow Diagram





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